

"2-(2-Chlorophenoxy)-N-ethylethanamine" comparative analysis of biological activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Publish Comparison Guide: 2-(2-Chlorophenoxy)-N-ethylethanamine Executive Summary & Chemical Identity

2-(2-Chlorophenoxy)-N-ethylethanamine (CAS: 915921-75-4) is a specialized fine chemical probe belonging to the halo-phenoxyethylamine class. While not a marketed pharmaceutical itself, it serves as a critical structural analog in the Structure-Activity Relationship (SAR) studies of Monoamine Oxidase (MAO) inhibitors and Adrenergic/Serotonergic receptor ligands.

Its significance lies in its role as a comparative tool against two major bioactive scaffolds:

- Lilly 51641 (N-cyclopropyl-2-(2-chlorophenoxy)ethylamine): A potent, selective, irreversible MAO-A inhibitor. The N-ethyl analog (this topic) helps delineate the necessity of the cyclopropyl ring for mechanism-based inactivation ("suicide inhibition").

- 2-(2-Methoxyphenoxy)ethylamine: The "tail" moiety of the antihypertensive drug Carvedilol and a 5-HT_{1A} partial agonist. The ortho-chloro analog helps quantify steric vs. electronic effects in receptor binding pockets.

Chemical Profile

Feature	Specification
IUPAC Name	N-Ethyl-2-(2-chlorophenoxy)ethan-1-amine
Molecular Formula	C ₁₀ H ₁₄ ClNO
Molecular Weight	199.68 g/mol
Key Pharmacophore	2-Chlorophenoxy ether linked to a secondary ethylamine. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10]
Primary Biological Class	MAO Substrate/Reversible Inhibitor; Adrenergic Antagonist Probe.

Mechanism of Action: The Comparative SAR

To understand the biological activity of **2-(2-Chlorophenoxy)-N-ethylethanamine**, one must analyze it through the lens of its stronger cousins. It acts as a mechanistic control in two primary pathways.

A. Monoamine Oxidase (MAO) Interaction

The compound is a secondary amine. In the context of MAO enzymes (which degrade neurotransmitters like serotonin and norepinephrine), the nature of the N-substituent dictates the mechanism:

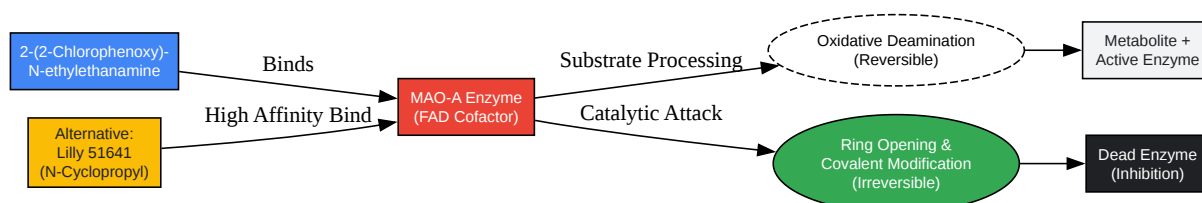
- The Topic (N-Ethyl): The ethyl group renders the molecule a likely substrate or a competitive reversible inhibitor. The enzyme can oxidatively deaminate the ethyl group (forming acetaldehyde) or the phenoxyethyl chain. It lacks the strained ring energy required to covalently trap the enzyme's flavin cofactor.
- The Alternative (N-Cyclopropyl - Lilly 51641): The cyclopropyl group is a "warhead." When MAO attempts to oxidize it, the ring opens to form a radical intermediate that covalently bonds to the enzyme, permanently disabling it (Suicide Inhibition).

B. Receptor Selectivity (Alpha-1 vs. 5-HT)

The ortho-substituent on the phenyl ring modulates binding affinity:

- 2-Chloro (This Topic): Provides a lipophilic, electron-withdrawing bulk. This often favors Alpha-Adrenergic antagonist pockets but reduces affinity for 5-HT receptors compared to oxygenated analogs.
- 2-Methoxy (Carvedilol-type): Provides a hydrogen bond acceptor/donor site, crucial for high affinity at 5-HT_{1A} and Beta-Adrenergic sites.

Visualization: Mechanistic Divergence



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Caption: Divergent pathways of MAO interaction. The N-ethyl analog (blue) acts as a substrate/reversible inhibitor, whereas the N-cyclopropyl analog (yellow) acts as a suicide inhibitor.

Comparative Analysis Data

The following table contrasts the topic compound with its two primary functional alternatives.

Feature	2-(2-Chlorophenoxy)-N-ethylethanamine (Topic)	Lilly 51641 (Alternative 1)	2-(2-Methoxyphenoxy)eth ylamine (Alternative 2)
Structure Diff	N-Ethyl, 2-Cl	N-Cyclopropyl, 2-Cl	Primary Amine, 2-OMe
Primary Target	MAO-A (Low affinity/Substrate)	MAO-A (Selective Inhibitor)	5-HT1A / Alpha-1
Binding Mode	Reversible / Competitive	Irreversible (Mechanism-based)	Partial Agonist / Antagonist
Selectivity	Probe for steric tolerance	High Selectivity for MAO-A	Mixed (Dirty drug profile)
Lipophilicity	High (Cl + Ethyl)	High (Cl + Cyclopropyl)	Moderate (OMe + Primary)
Application	SAR Negative Control	Antidepressant Research	Antihypertensive Synthesis

Key Insight: Researchers use the N-ethyl compound to prove that the biological activity observed in Lilly 51641 is indeed due to the cyclopropyl warhead, not just the chlorophenoxy binding motif. If the N-ethyl analog shows drastically reduced inhibition, the suicide mechanism is confirmed.

Experimental Protocols

Protocol A: Synthesis via Nucleophilic Substitution

Use this protocol to generate high-purity material for binding assays.

- Reagents: 2-Chlorophenol (1.0 eq), N-Ethyl-2-chloroethanamine HCl (1.1 eq), Potassium Carbonate (K_2CO_3 , 2.5 eq), Potassium Iodide (catalytic), Acetonitrile (solvent).
- Setup: Equip a round-bottom flask with a reflux condenser and inert gas (N_2) line.
- Procedure:

- Dissolve 2-chlorophenol in acetonitrile.
- Add K_2CO_3 and stir for 30 min to generate the phenoxide anion.
- Add N-Ethyl-2-chloroethanamine HCl and catalytic KI.
- Reflux at 80°C for 12–16 hours. Monitor via TLC (Mobile phase: DCM/MeOH 9:1).
- Workup: Filter off inorganic salts. Concentrate filtrate. Dissolve residue in DCM, wash with 1N NaOH (to remove unreacted phenol) and brine.
- Purification: Convert to Hydrochloride salt using HCl/Ether for stable storage.

Protocol B: MAO Inhibition Assay (Kynuramine Method)

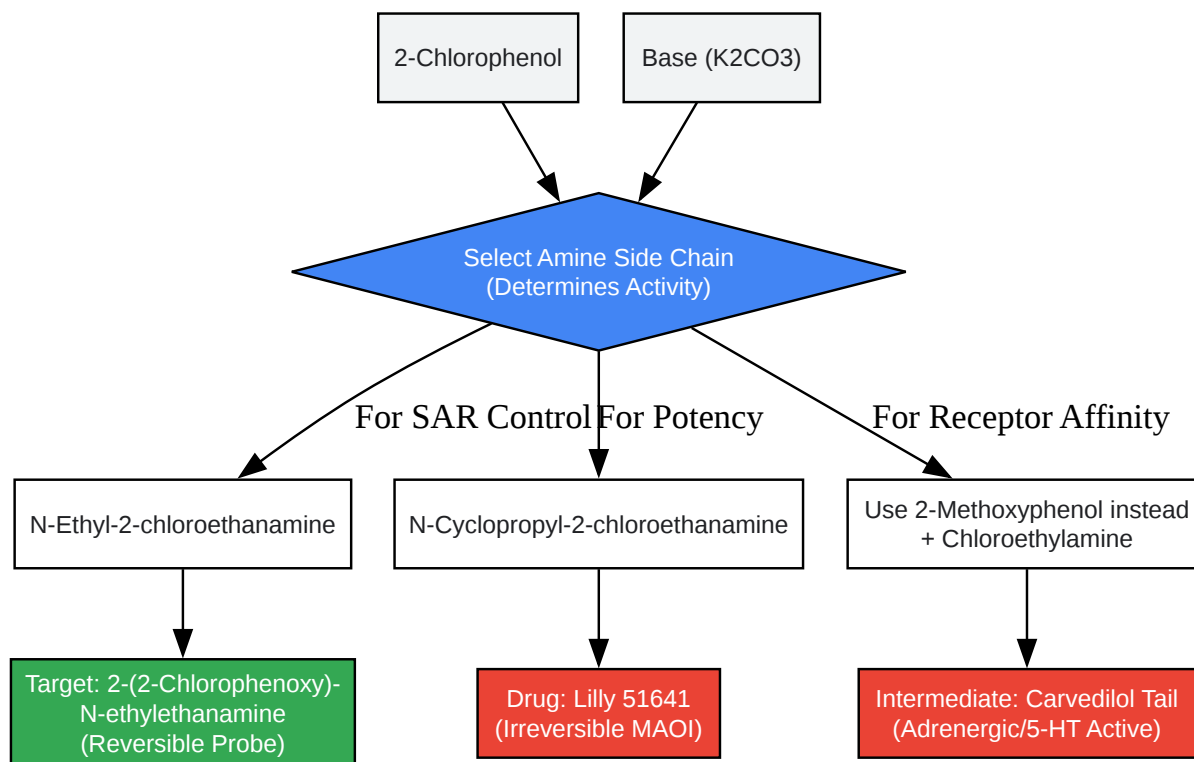
Use this to determine if the compound acts as an inhibitor or substrate.

- System: Rat liver mitochondrial homogenate (rich in MAO-A/B) or recombinant human MAO-A.
- Substrate: Kynuramine (non-fluorescent)
4-Hydroxyquinoline (fluorescent).
- Steps:
 - Incubate enzyme with **2-(2-Chlorophenoxy)-N-ethylethanamine** (Test) and Clorgyline (Positive Control) at varying concentrations (1 nM – 100 μ M) for 20 mins at 37°C.
 - Add Kynuramine substrate.
 - Measure fluorescence (Ex 315 nm / Em 380 nm) after 30 mins.
- Analysis:
 - If fluorescence decreases with increasing dose
Inhibitor.
 - If fluorescence remains high but compound disappears (HPLC)

Alternative Substrate.

Synthesis & SAR Logic Flow

The following diagram illustrates the decision matrix for synthesizing this probe versus its active drug counterparts.



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Caption: Synthetic divergence. The choice of amine alkylation determines whether the product is a probe (N-ethyl), a suicide inhibitor (N-cyclopropyl), or a receptor ligand (Methoxy variant).

References

- Fuller, R. W., et al. (1978).[5] "N-Substituted cyclopropylamines as monoamine oxidase inhibitors." Journal of Medicinal Chemistry.
 - Establishes the SAR of phenoxyethylamine MAO inhibitors, highlighting the N-cyclopropyl requirement for high potency (Lilly 51641).

- Ecker, G., et al. (1995).[6] "Synthesis and pharmacodynamic activity of 2-(3-(2-phenylethyl)benzofuran-2-yl)-N-propyl-ethanamine." Archiv der Pharmazie.
 - Provides synthetic protocols for related phenoxy/benzofuran ethylamines and discusses antiarrhythmic/adrenergic activity.
- PubChem Compound Summary. "**2-(2-Chlorophenoxy)-N-ethylethanamine** (CAS 915921-75-4)."[1]
 - Verifies chemical identity and structural properties.
- MedChemExpress. "2-(2-Methoxyphenoxy)ethylamine hydrochloride Product Guide."
 - Cited for the comparative biological profile of the methoxy-analog (Carvedilol intermedi

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Sources

- 1. guidechem.com [guidechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. WO2009128088A2 - Preparation of 2-(2-alkoxy phenoxy) ethylamine, an intermediate of carvedilol and tamsulosin - Google Patents [patents.google.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. [Synthesis and pharmacodynamic activity of 2-(3-(2-phenylethyl)benzofuran-2-yl)-N-propyl-ethanamine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 2-Chlorophenoxyacetic acid | C8H7ClO3 | CID 11969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Monoamine oxidase inhibitor - Wikipedia [en.wikipedia.org]
- 9. mdpi.com [mdpi.com]

- 10. Monoamine oxidase (MAO) inhibitors (drug interactions) | Health and Medicine | Research Starters | EBSCO Research [ebSCO.com]
- To cite this document: BenchChem. ["2-(2-Chlorophenoxy)-N-ethylethanamine" comparative analysis of biological activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1532964/docs#2-2-chlorophenoxy-n-ethylethanamine-comparative-analysis-of-biological-activity]

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